Spectroscopic Analysis of 3-(Methoxymethyl)piperidine: A Technical Guide

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Compound of Interest

Compound Name:	*3-(Methoxymethyl)piperidine*
CAS No.:	*116574-72-2*
Cat. No.:	*B037864*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic analysis of **3-(Methoxymethyl)piperidine**, a heterocyclic compound of interest in medicinal chemistry and drug development. The guide details the expected spectroscopic data from Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS), offering a framework for the characterization and quality control of this molecule. Due to the limited availability of publicly accessible, detailed experimental spectra for **3-(Methoxymethyl)piperidine**, this guide presents predicted and representative data based on the analysis of its structural analogues and general principles of spectroscopy.

Spectroscopic Data Summary

The following tables summarize the anticipated quantitative data for **3-(Methoxymethyl)piperidine**.

Table 1: ^{1}H NMR Spectroscopic Data (Predicted)

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Proton Assignment	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
H-2 (axial)	~ 2.6 - 2.8	ddd	J ≈ 12.0, 10.0, 3.0
H-2 (equatorial)	~ 3.0 - 3.2	dt	J ≈ 12.0, 3.5
H-3	~ 1.8 - 2.0	m	-
H-4 (axial)	~ 1.2 - 1.4	m	-
H-4 (equatorial)	~ 1.7 - 1.9	m	-
H-5 (axial)	~ 1.3 - 1.5	m	-
H-5 (equatorial)	~ 1.8 - 2.0	m	-
H-6 (axial)	~ 2.5 - 2.7	t	J ≈ 11.0
H-6 (equatorial)	~ 2.9 - 3.1	d	J ≈ 11.5
-CH_2-O-	~ 3.3 - 3.5	d	J ≈ 6.5
-O-CH_3	~ 3.35	s	-
N-H	~ 1.5 - 2.5	br s	-

Note: Predicted chemical shifts and coupling constants are based on piperidine derivatives and are subject to solvent effects and the specific conformation.

Table 2: ^{13}C NMR Spectroscopic Data (Predicted)

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Carbon Assignment	Chemical Shift (δ, ppm)
C-2	~ 47 - 49
C-3	~ 38 - 40
C-4	~ 25 - 27
C-5	~ 24 - 26
C-6	~ 46 - 48
-CH_2-O-	~ 75 - 77
-O-CH_3	~ 58 - 60

Table 3: IR Spectroscopic Data (Characteristic Absorptions)

Functional Group	Vibrational Mode	Expected Absorption (cm^{-1})	Intensity
N-H	Stretch	3300 - 3500	Medium, Sharp
C-H (alkane)	Stretch	2850 - 2960	Strong
C-O (ether)	Stretch	1070 - 1150	Strong
N-H	Bend	1590 - 1650	Medium
C-N	Stretch	1020 - 1250	Medium

Table 4: Mass Spectrometry Data (Predicted Fragmentation)

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m/z	Proposed Fragment Ion	Relative Intensity
129	$[M]^+$ (Molecular Ion)	Moderate
114	$[M - CH_3]^+$	Low
98	$[M - OCH_3]^+$	Moderate
84	$[M - CH_2OCH_3]^+$	High
70	Piperidine ring fragment	High
56	Piperidine ring fragment	High

Experimental Protocols

The following are general experimental protocols for obtaining the spectroscopic data for **3-(Methoxymethyl)piperidine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher) equipped with a broadband probe.
- Sample Preparation: Dissolve approximately 5-10 mg of **3-(Methoxymethyl)piperidine** in 0.5-0.7 mL of a suitable deuterated solvent (e.g., $CDCl_3$, D_2O, or DMSO-d_6). Tetramethylsilane (TMS) is typically used as an internal standard (0 ppm).
- ^1H NMR Acquisition:
  - Acquire a one-dimensional ^1H NMR spectrum using a standard pulse sequence.
  - Typical parameters include a 30-45° pulse angle, a spectral width of 10-15 ppm, a relaxation delay of 1-2 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
  - Acquire a one-dimensional ^{13}C NMR spectrum with proton decoupling.

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  - Typical parameters include a 30-45° pulse angle, a spectral width of 200-250 ppm, a relaxation delay of 2-5 seconds, and a larger number of scans compared to ^{1}H NMR.

- Data Processing: Process the raw data by applying Fourier transformation, phase correction, and baseline correction. Integrate the signals in the ^{1}H NMR spectrum and determine the chemical shifts relative to the internal standard.

Infrared (IR) Spectroscopy

- Instrumentation: A Fourier-transform infrared (FTIR) spectrometer.

- Sample Preparation:

  - Neat Liquid: If the sample is a liquid, a thin film can be prepared between two KBr or NaCl plates.

  - KBr Pellet: If the sample is a solid, grind a small amount of the sample with dry KBr powder and press the mixture into a thin, transparent pellet.

- Data Acquisition:

  - Record a background spectrum of the empty sample holder or the pure KBr pellet.

  - Place the sample in the spectrometer and record the sample spectrum.

  - The spectrum is typically recorded over the range of 4000-400 cm^{-1}.

- Data Analysis: The background spectrum is automatically subtracted from the sample spectrum to yield the final IR spectrum. Identify the characteristic absorption bands corresponding to the functional groups present in the molecule.

Mass Spectrometry (MS)

- Instrumentation: A mass spectrometer, often coupled with a gas chromatograph (GC-MS) for sample introduction and separation.

- Sample Preparation: Prepare a dilute solution of **3-(Methoxymethyl)piperidine** in a volatile organic solvent (e.g., methanol or dichloromethane).

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- GC-MS Analysis:
  - Gas Chromatography: Inject a small volume of the sample solution into the GC. The sample is vaporized and separated on a capillary column. The temperature program of the GC oven is optimized to ensure good separation.
  - Mass Spectrometry: As the separated components elute from the GC column, they enter the ion source of the mass spectrometer. Electron ionization (EI) is a common method for generating ions. The mass analyzer (e.g., a quadrupole) separates the ions based on their mass-to-charge ratio (m/z).
- Data Analysis: The mass spectrum shows the relative abundance of different fragment ions. The molecular ion peak confirms the molecular weight of the compound, and the fragmentation pattern provides structural information.

Visualization of Analytical Workflow

The following diagrams illustrate the logical workflow for the spectroscopic analysis of **3-(Methoxymethyl)piperidine**.

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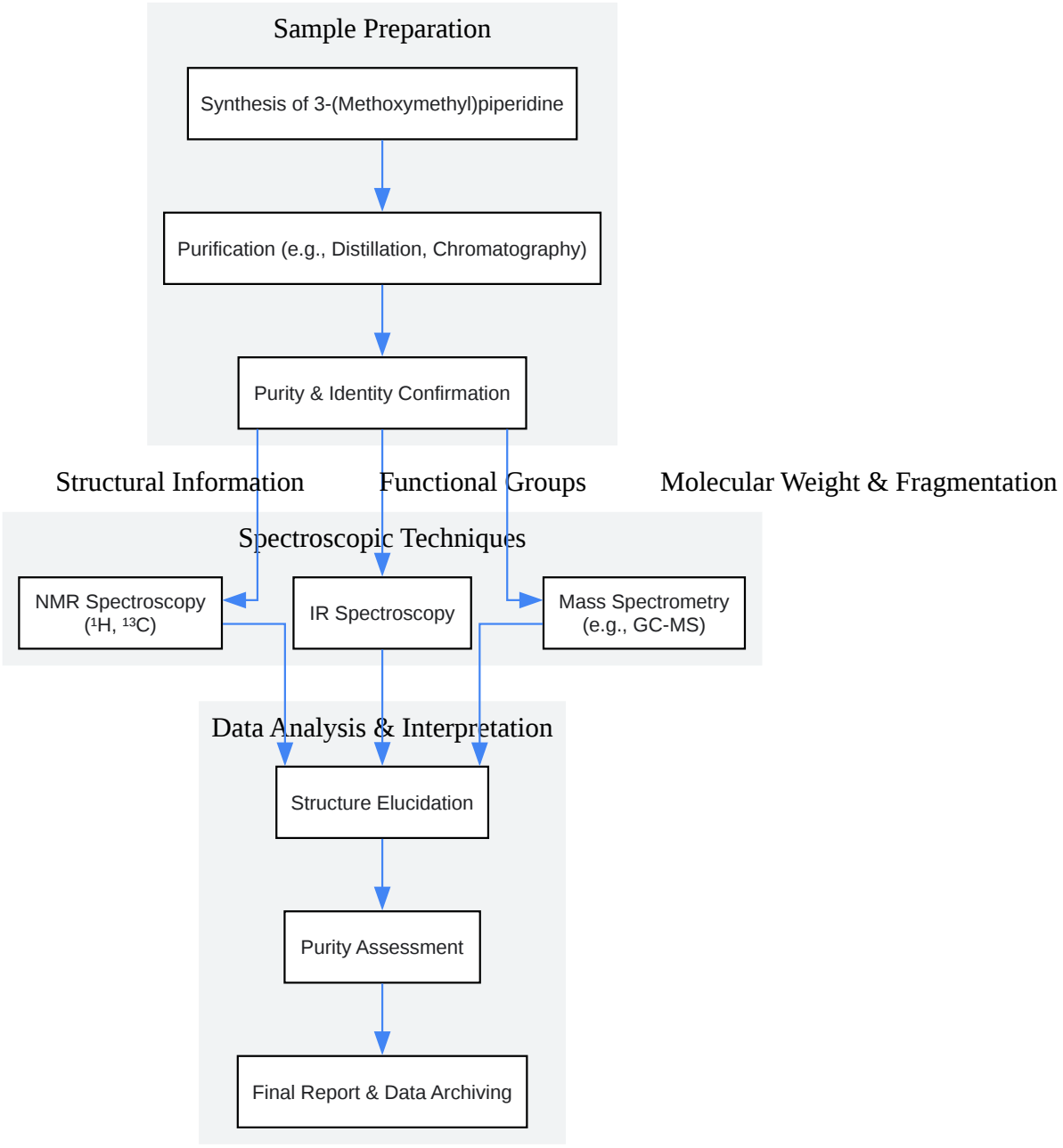

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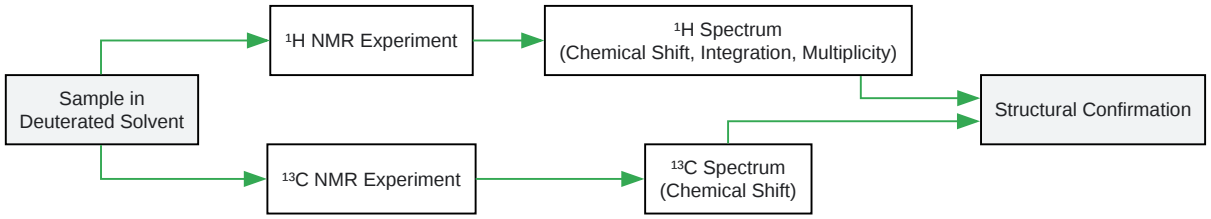

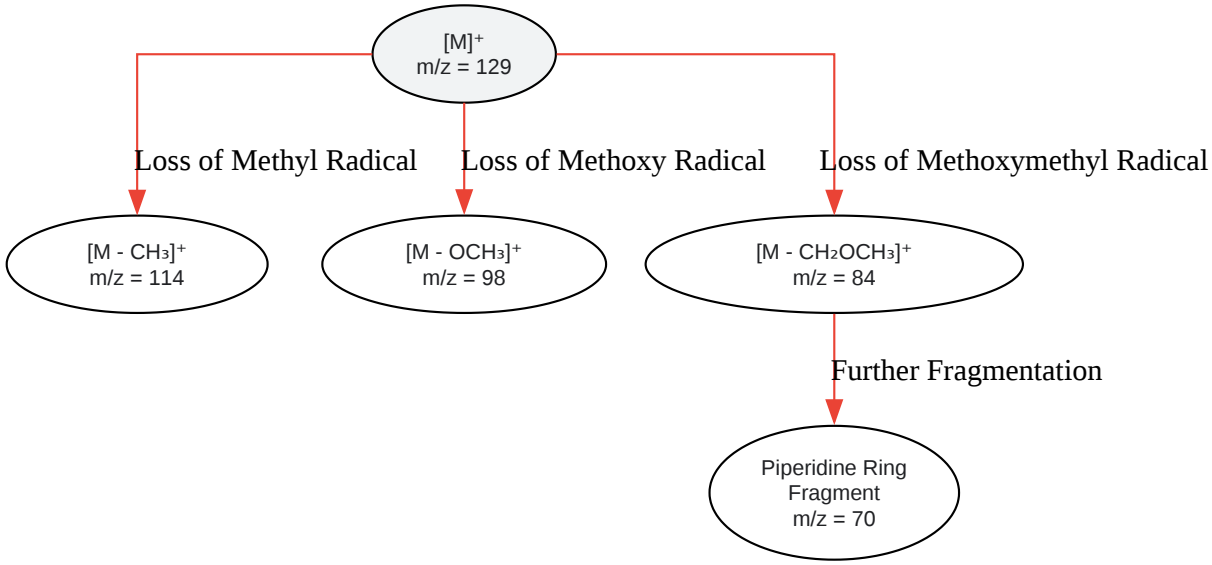

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